

An In-depth Technical Guide to N-Valerylglycine-¹³C₂,¹⁵N

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Compound of Interest

Compound Name: N-Valerylglycine-¹³C₂,¹⁵N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Valerylglycine-¹³C₂,¹⁵N, a stable isotope-labeled derivative of N-Valerylglycine. This document details its chemical properties, synthesis, biological significance, and applications in research, with a focus on its use as an internal standard in quantitative analyses.

Introduction

N-Valerylglycine-¹³C₂,¹⁵N is the isotopically labeled form of N-Valerylglycine, a member of the N-acylglycine family of molecules. N-acylglycines are endogenous signaling lipids and metabolic byproducts found in various biological systems. The incorporation of stable isotopes (¹³C and ¹⁵N) into the glycine moiety of N-Valerylglycine creates a molecule with a distinct mass, making it an ideal internal standard for mass spectrometry-based quantification of its unlabeled counterpart. This allows for precise and accurate measurement of endogenous N-Valerylglycine in complex biological matrices, which is crucial for studying its role in health and disease.

Chemical and Physical Properties

The physicochemical properties of N-Valerylglycine are summarized below. The isotopic labeling with ^{13}C and ^{15}N results in a predictable mass shift without significantly altering other chemical properties.

Property	Value (for unlabeled N-Valerylglycine)	Reference
Molecular Formula	$\text{C}_7\text{H}_{13}\text{NO}_3$	[1][2]
Molar Mass	159.18 g/mol	[1][2]
Appearance	White to Pale Beige Solid	[1]
Melting Point	77-79 °C	[1]
Boiling Point	381.6 ± 25.0 °C (Predicted)	[1]
pKa	3.60 ± 0.10 (Predicted)	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]

Note: The molar mass of N-Valerylglycine- $^{13}\text{C}_2$, ^{15}N will be higher by approximately 3.0067 atomic mass units due to the incorporation of two ^{13}C atoms and one ^{15}N atom.

Synthesis

3.1. Chemical Synthesis of N-Valerylglycine

N-Valerylglycine can be synthesized through the acylation of glycine with valeric acid or its activated derivatives. A common laboratory-scale synthesis involves the reaction of valeric acid with glycine, often in the presence of a coupling agent or under conditions that facilitate amide bond formation. One reported method is the esterification of valeric acid and glycine under acidic conditions[1].

3.2. Proposed Synthesis of N-Valerylglycine- $^{13}\text{C}_2$, ^{15}N

The synthesis of the isotopically labeled compound would follow a similar principle, utilizing commercially available glycine- $^{13}\text{C}_2$, ^{15}N as the starting material.

Experimental Protocol: Synthesis of N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$

Materials:

- Glycine- $^{13}\text{C}_2,^{15}\text{N}$
- Valeryl chloride (or valeric acid and a coupling agent like DCC or EDC)
- Anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran)
- A non-nucleophilic base (e.g., triethylamine, diisopropylethylamine)
- Reagents for workup and purification (e.g., dilute HCl, saturated NaHCO_3 , brine, anhydrous MgSO_4 , silica gel for chromatography)

Procedure (Schotten-Baumann reaction):

- Dissolve Glycine- $^{13}\text{C}_2,^{15}\text{N}$ in an aqueous solution of sodium bicarbonate.
- Cool the solution in an ice bath.
- Add valeryl chloride dropwise to the cooled solution with vigorous stirring.
- Continue stirring for 1-2 hours, allowing the reaction to proceed.
- Acidify the reaction mixture with dilute HCl to precipitate the product.
- Collect the crude N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$ by filtration.
- Recrystallize the product from a suitable solvent (e.g., water or ethanol/water mixture) to achieve high purity.
- Confirm the structure and isotopic enrichment of the final product using ^1H NMR, ^{13}C NMR, and high-resolution mass spectrometry.

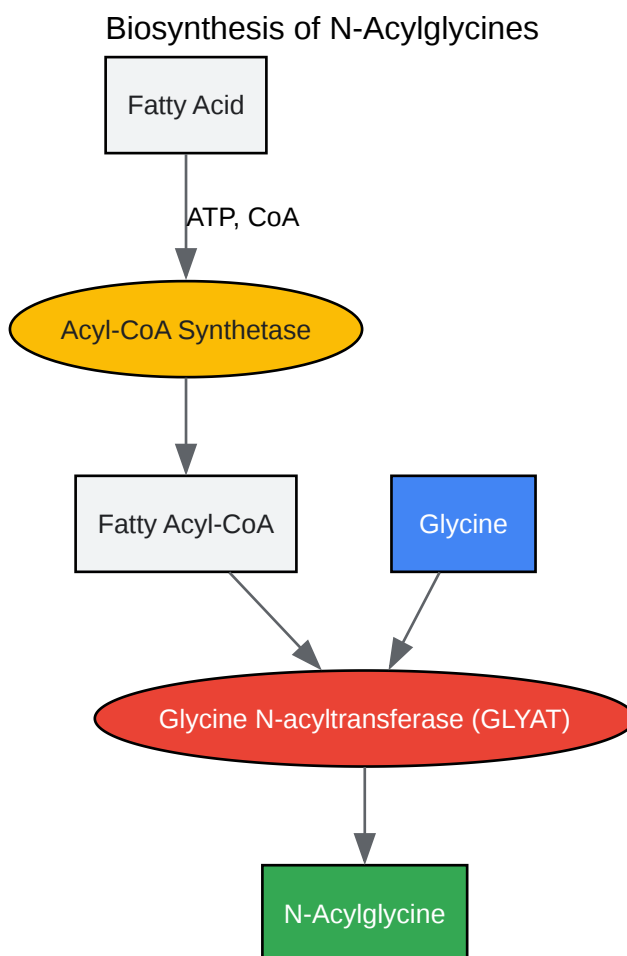
Biological Significance and Signaling Pathways

N-acylglycines, including N-Valerylglycine, are increasingly recognized as biologically active molecules. They are glycine conjugates of acyl-CoA species and their analysis is important for

the diagnosis of inherited metabolic disorders, particularly those related to mitochondrial fatty acid β -oxidation[3].

4.1. Biosynthesis of N-Acylglycines

The primary route for the biosynthesis of N-acylglycines involves the enzymatic conjugation of a fatty acyl-CoA with glycine. This reaction is catalyzed by Glycine N-acyltransferase (GLYAT) [4].

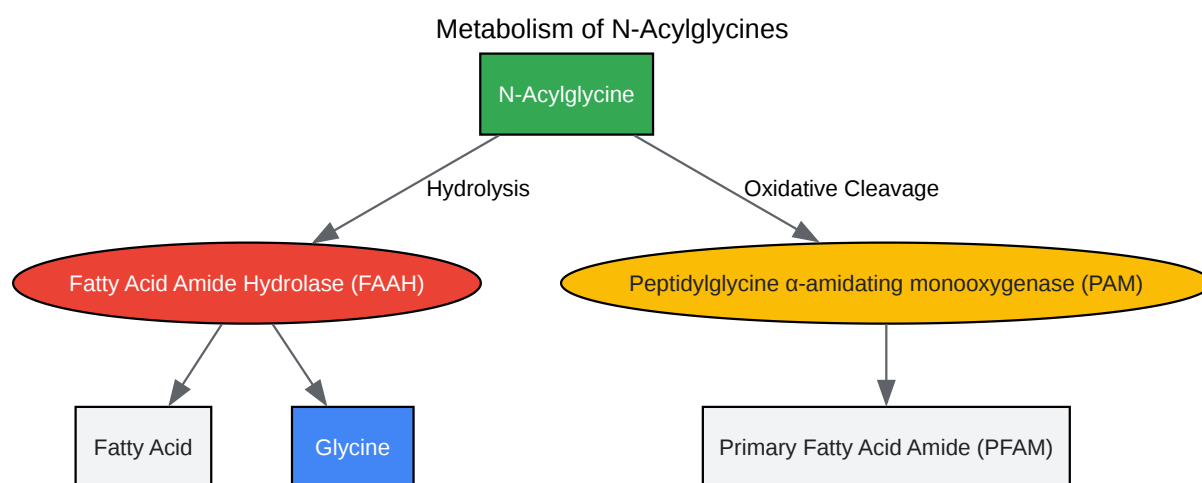


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Caption: Biosynthesis of N-Acylglycines.

4.2. Degradation and Metabolism

N-acylglycines can be hydrolyzed back to their constituent fatty acid and glycine by the enzyme Fatty Acid Amide Hydrolase (FAAH)[4]. Additionally, they can be further metabolized into primary fatty acid amides (PFAMs) through oxidative cleavage catalyzed by Peptidylglycine α -amidating monooxygenase (PAM)[4].



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Caption: Degradation and further metabolism of N-Acylglycines.

Analytical Methodologies

The primary application of N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$ is as an internal standard for the accurate quantification of endogenous N-Valerylglycine using mass spectrometry.

5.1. Representative Analytical Data (for unlabeled N-Valerylglycine)

The following tables summarize expected mass spectrometry and NMR data for N-Valerylglycine. The corresponding labeled compound will exhibit predictable shifts in these spectra.

Table: Mass Spectrometry Data for N-Valerylglycine

Ionization Mode	Precursor Ion (m/z)	Major Fragment Ions (m/z)	Reference
ESI+	160.0968 [M+H] ⁺	116.0863, 88.0600, 70.0495	[2]

| ESI- | 158.0823 [M-H]⁻ | 114.0717, 74.0244 |[5] |

Table: ¹H NMR Data for N-Valerylglycine (in D₂O)

Chemical Shift (ppm)	Multiplicity	Assignment	Reference
~3.85	s	-CH ₂ - (glycine)	[2]
~2.29	t	-CH ₂ - (valeryl α)	[2]
~1.57	sextet	-CH ₂ - (valeryl β)	[2]
~1.33	sextet	-CH ₂ - (valeryl γ)	[2]

| ~0.89 | t | -CH₃ (valeryl δ) |[2] |

Table: ¹³C NMR Data for N-Valerylglycine

Chemical Shift (ppm)	Assignment	Reference
~176	C=O (carboxyl)	[5]
~174	C=O (amide)	[5]
~41	-CH ₂ - (glycine)	[2]
~36	-CH ₂ - (valeryl α)	[2]
~29	-CH ₂ - (valeryl β)	[2]
~23	-CH ₂ - (valeryl γ)	[2]

| ~14 | -CH₃ (valeryl δ) |[2] |

Note: Chemical shifts are approximate and can vary based on solvent and other experimental conditions.

5.2. Experimental Protocol: Quantification of Acylglycines in Urine using UPLC-MS/MS

This protocol is adapted from a method for the sensitive quantification of a panel of acylglycines in human urine[6].

Materials:

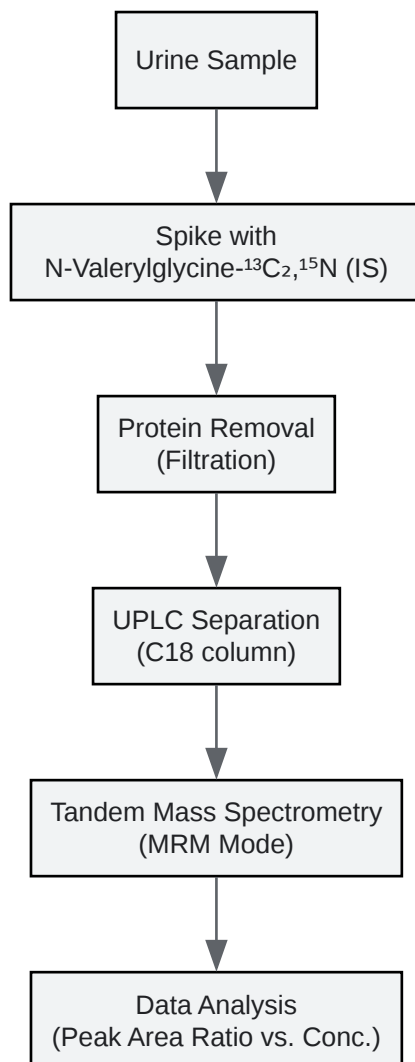
- Urine samples
- N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$ (as internal standard)
- Acetonitrile (ACN)
- Formic acid (FA)
- Water (UPLC-MS grade)
- Centrifugal filters (e.g., 3 kDa MWCO)

Procedure:

- Sample Preparation:
 - Thaw frozen urine samples at room temperature.
 - Vortex mix the samples.
 - Spike a known amount of the internal standard solution (N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$ in a suitable solvent) into a defined volume of urine.
 - Vortex mix again.
 - Centrifuge the samples to pellet any precipitate.
 - Filter the supernatant through a centrifugal filter to remove proteins and other macromolecules.

- UPLC-MS/MS Analysis:
 - Chromatography: Perform chromatographic separation on a C18 column using a gradient of mobile phase A (e.g., 0.1% FA in water) and mobile phase B (e.g., 0.1% FA in ACN).
 - Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM).
 - MRM Transitions:
 - For N-Valerylglycine: Monitor the transition from the precursor ion $[M+H]^+$ to a specific product ion (e.g., m/z 160.1 $\rightarrow$ 116.1).
 - For N-Valerylglycine- $^{13}C_2,^{15}N$: Monitor the transition from its corresponding precursor ion $[M+H]^+$ to its specific product ion (e.g., m/z 163.1 $\rightarrow$ 119.1).
- Quantification:
 - Generate a calibration curve using known concentrations of unlabeled N-Valerylglycine spiked into a surrogate matrix (e.g., synthetic urine) with a constant concentration of the internal standard.
 - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
 - Determine the concentration of N-Valerylglycine in the unknown samples by interpolating their peak area ratios on the calibration curve.

Workflow for Quantification of N-Valerylglycine



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Caption: General workflow for the quantification of N-Valerylglycine.

Conclusion

N-Valerylglycine-¹³C₂,¹⁵N is an essential tool for researchers in metabolomics, clinical diagnostics, and drug development. Its use as an internal standard enables the reliable quantification of endogenous N-Valerylglycine, facilitating a deeper understanding of the roles of N-acylglycines in various physiological and pathological processes. The methodologies and data presented in this guide provide a solid foundation for the application of this stable isotope-labeled compound in advanced research settings.

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References

- [1. chembk.com \[chembk.com\]](https://chembk.com)
- [2. Valeryl-glycine | C₇H₁₃NO₃ | CID 4737557 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Valeryl-glycine)
- [3. avantiresearch.com \[avantiresearch.com\]](https://avantiresearch.com)
- [4. N-FATTY ACYLGLYCINES: UNDERAPPRECIATED ENDOCANNABINOID-LIKE FATTY ACID AMIDES? - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [5. N-Isovaleryl-glycine | C₇H₁₃NO₃ | CID 546304 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/N-Isovaleryl-glycine)
- [6. Development of an isotope labeling ultra-high performance liquid chromatography mass spectrometric method for quantification of acylglycines in human urine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
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